

Arlacel A: A Comprehensive Safety Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Arlacel A, also known by its chemical name Mannide monooleate, is a non-ionic surfactant frequently utilized in laboratories for its emulsifying properties. This guide provides a detailed overview of the safety data for **Arlacel A**, intended to inform researchers, scientists, and drug development professionals on its safe handling, storage, and emergency procedures in a laboratory setting.

Core Safety & Physical Properties

Arlacel A is generally not classified as a hazardous substance. However, adherence to good industrial hygiene and safety practices is essential when handling this chemical. The following tables summarize the key physical, chemical, and safety data for **Arlacel A**.

Physical and Chemical Properties of Arlacel A



Property	Value	Reference
Synonyms	Mannide monooleate	[1]
CAS Number	25339-93-9	[2]
Molecular Formula	C24H42O5	[2]
Molecular Weight	410.59 g/mol	[1]
Physical State	Liquid	[1]
Appearance	Amber	
Odor	No information available	_
Specific Gravity	0.970	_
Flash Point	> 149 °C / > 300.2 °F	_
Viscosity	275-350 mPa.s at 25 °C	_
Solubility	Insoluble in water	_

Toxicological Data Summary

No acute toxicity information is available for **Arlacel A**. The toxicological properties have not been fully investigated. It is not mutagenic in the AMES Test.



Test	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No information available
Germ Cell Mutagenicity	Not mutagenic in AMES Test
Carcinogenicity	No information available
Reproductive Toxicity	No information available
STOT-Single Exposure	No information available
STOT-Repeated Exposure	No information available
Aspiration Hazard	No information available

Experimental Protocols

While specific experimental data for **Arlacel A** toxicity is limited, the following are summaries of standard methodologies for key toxicological endpoints.

Bacterial Reverse Mutation Test (AMES Test) - OECD Guideline 471

The Ames test is a widely used method for assessing the mutagenic potential of chemicals. The assay utilizes strains of Salmonella typhimurium and Escherichia coli with pre-existing mutations that render them unable to synthesize an essential amino acid (e.g., histidine). The test substance is incubated with the bacterial strains, both with and without a metabolic activation system (S9 fraction from rat liver). If the substance is a mutagen, it will cause reverse mutations, allowing the bacteria to grow on a medium lacking the essential amino acid. A



significant increase in the number of revertant colonies compared to the control indicates a mutagenic potential.

Acute Eye Irritation/Corrosion - OECD Guideline 405

This test evaluates the potential of a substance to cause eye irritation or corrosion. A single dose of the test substance is applied to the eye of an experimental animal, with the other eye serving as a control. The eyes are examined at specific intervals (1, 24, 48, and 72 hours) for signs of corneal opacity, iritis, and conjunctival redness and swelling. The severity and reversibility of any lesions are scored to determine the irritation potential. To reduce animal suffering, the use of topical anesthetics and systemic analgesics is recommended.

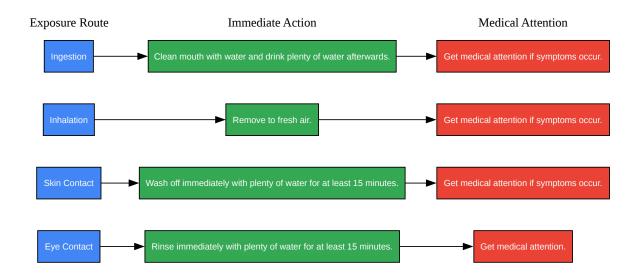
Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline is used to assess the potential of a substance to cause skin irritation or corrosion. A single dose of the test substance is applied to a small area of the skin of an animal, typically a rabbit. The treated skin is observed for signs of erythema (redness) and edema (swelling) at specified time points after application. The severity of the skin reactions is scored to determine the level of irritation.

Safe Handling and Emergency Procedures

Proper handling and knowledge of emergency procedures are critical for laboratory safety. The following diagrams illustrate the recommended workflows for first aid and safe handling of **Arlacel A**.

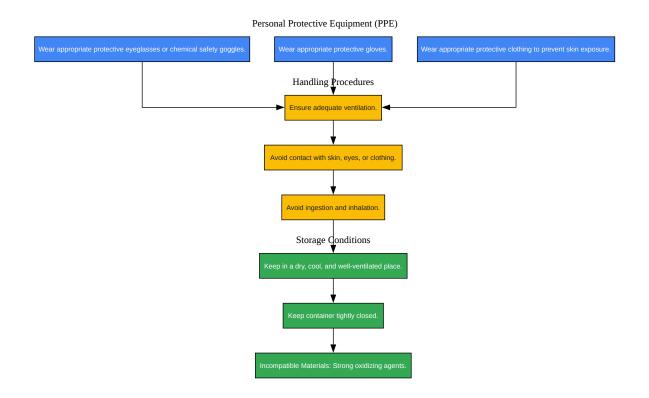




Click to download full resolution via product page

First Aid Procedures for Arlacel A Exposure.





Click to download full resolution via product page

Safe Handling and Storage Workflow for Arlacel A.

Conclusion



While **Arlacel A** is not classified as a hazardous material, it is imperative for laboratory personnel to handle it with care, utilizing appropriate personal protective equipment and adhering to standard safety protocols. In the event of exposure, the first aid measures outlined should be followed promptly. By understanding the available safety data and implementing safe handling practices, researchers can minimize risks and ensure a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. Arlacel A | C24H42O5 | CID 60161186 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Arlacel A: A Comprehensive Safety Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262539#arlacel-a-safety-data-sheet-for-laboratory-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com